

A Comparative Purity Analysis of Commercially Available 3-Bromocatechol

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Compound of Interest

Compound Name: 3-bromobenzene-1,2-diol

Cat. No.: B077559

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For researchers, scientists, and professionals in drug development, the purity of chemical reagents is paramount. This guide provides an objective comparison of the stated purity of 3-bromocatechol from various commercial suppliers. The information is supplemented with a standardized experimental protocol for purity determination, enabling users to verify and compare products independently.

Supplier Purity Comparison

The following table summarizes the publicly available purity data for 3-bromocatechol from several well-known chemical suppliers. It is important to note that these values are as stated by the suppliers and may be based on different analytical methods.

Supplier	Product Number (Example)	Stated Purity	Analysis Method
Sigma-Aldrich	A194773	97%	Not Specified
Tokyo Chemical Industry (TCI)	B3710	>98.0%	Gas Chromatography (GC)
Thermo Scientific Chemicals	H26925	95%	Gas Chromatography (GC)
Key Organics	BS-2012	>95%	Not Specified
CookeChem	---	>98.0%	Gas Chromatography (GC)
Aladdin Scientific	C106036	min 98%	Gas Chromatography (GC)

Disclaimer: The data presented in this table is based on information available from the suppliers' websites as of the time of this publication and may be subject to change. For the most accurate and up-to-date information, please refer to the suppliers' official documentation and certificates of analysis.

Experimental Protocols for Purity Determination

To provide a standardized method for comparing the purity of 3-bromocatechol from different sources, the following experimental protocols for Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are proposed. These methods are based on standard analytical techniques for similar aromatic compounds.

Purity Determination by Gas Chromatography (GC-FID)

Gas chromatography with a Flame Ionization Detector (FID) is a robust method for assessing the purity of volatile and semi-volatile compounds like 3-bromocatechol.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).

- Capillary Column: A polar capillary column (e.g., DB-WAX or equivalent) is suitable for analyzing polar analytes.

Sample Preparation:

- Accurately weigh approximately 25 mg of the 3-bromocatechol sample.
- Dissolve the sample in 25 mL of a suitable solvent (e.g., Methanol or Ethyl Acetate) to prepare a 1 mg/mL solution.
- Vortex the solution until the sample is completely dissolved.
- If necessary, filter the solution through a 0.45 µm syringe filter before injection.

GC Conditions:

- Injector Temperature: 250°C
- Detector Temperature: 275°C
- Oven Temperature Program:
 - Initial Temperature: 100°C, hold for 2 minutes.
 - Ramp: Increase to 250°C at a rate of 15°C/min.
 - Hold: Hold at 250°C for 5 minutes.
- Carrier Gas: Helium, at a constant flow of 1.5 mL/min.
- Injection Volume: 1 µL
- Split Ratio: 50:1

Data Analysis: The purity is calculated based on the area percent of the main peak relative to the total area of all peaks detected in the chromatogram.

Purity Determination by High-Performance Liquid Chromatography (HPLC-UV)

Reversed-phase HPLC with UV detection is a versatile technique for the purity analysis of non-volatile or thermally labile impurities that may not be detected by GC.

Instrumentation:

- HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

Sample Preparation:

- Accurately weigh approximately 10 mg of the 3-bromocatechol sample.
- Dissolve the sample in 10 mL of the mobile phase to prepare a 1 mg/mL solution.
- Vortex the solution until the sample is completely dissolved.
- Filter the solution through a 0.45 µm syringe filter before injection.

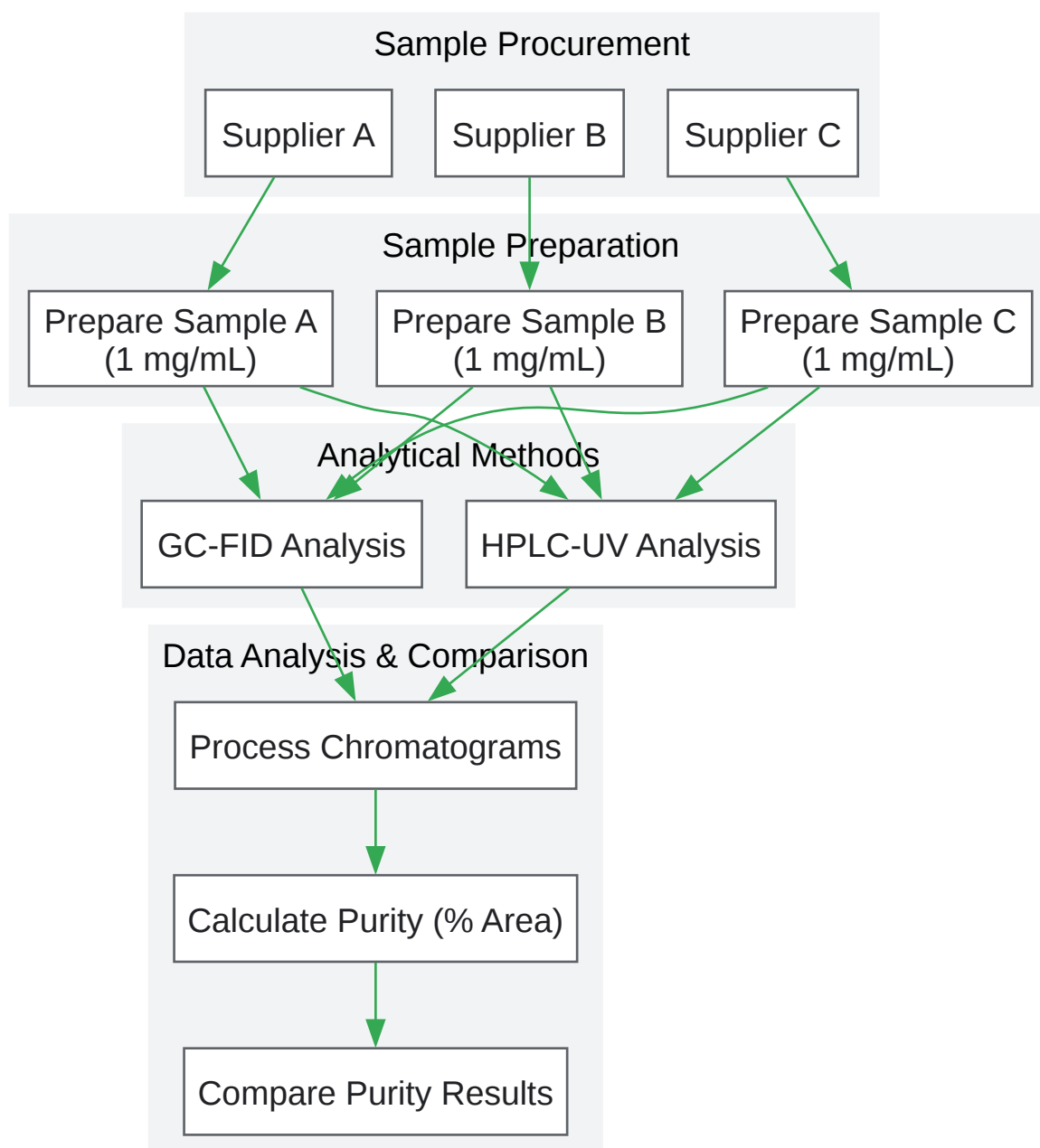
HPLC Conditions:

- Mobile Phase: A mixture of Acetonitrile and Water (e.g., 60:40 v/v) with 0.1% Formic Acid. The exact ratio may need to be optimized.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 280 nm
- Injection Volume: 10 µL

Data Analysis: The purity is calculated based on the area percent of the main peak relative to the total area of all peaks detected in the chromatogram at the specified wavelength.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the comparative purity analysis of commercial 3-bromocatechol.



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